

Introduction: The Strategic Utility of a Bifunctional Reagent

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *1-Bromo-8-fluorooctane*

Cat. No.: *B1596034*

[Get Quote](#)

In the landscape of modern medicinal chemistry and materials science, progress is often dictated by the precision and versatility of available chemical building blocks. **1-Bromo-8-fluorooctane** (CAS No. 593-12-4) emerges as a uniquely valuable intermediate, distinguished by its bifunctional nature.^{[1][2]} Its eight-carbon aliphatic chain is terminated by two different halogens: a bromine atom, which serves as an excellent leaving group for nucleophilic substitutions and organometallic reactions, and a metabolically robust fluorine atom.^{[1][3]} This distinct architecture allows for selective, stepwise reactions, granting chemists exceptional control over molecular design.^[3]

This dual functionality is particularly prized in pharmaceutical development, where the incorporation of a fluorinated alkyl chain can significantly enhance a drug candidate's metabolic stability, bioavailability, and binding affinity.^{[1][3]} **1-Bromo-8-fluorooctane** serves as a key precursor for introducing these beneficial motifs.^{[1][3][4]} Its application extends to the agrochemical sector for creating targeted pesticides and herbicides and to the synthesis of specialized dyes and advanced materials.^{[1][4]}

Given its critical role in research and development, a comprehensive understanding of its safe handling, storage, and emergency management is not merely a regulatory formality but a prerequisite for scientific integrity and personnel safety. This guide provides an in-depth, experience-driven framework for researchers, scientists, and drug development professionals to work with **1-Bromo-8-fluorooctane** effectively and safely.

Section 1: Hazard Identification and Physicochemical Profile

A thorough risk assessment begins with a clear understanding of the substance's intrinsic properties and potential hazards. While comprehensive toxicological data for **1-Bromo-8-fluorooctane** is not extensively published, its structure allows for an expert assessment based on analogous halogenated alkanes. The primary hazards are associated with its irritant properties. It is considered a hazardous substance according to OSHA 29 CFR 1910.1200.[5]

Anticipated Health Effects:

- **Skin Irritation:** Prolonged or repeated contact may cause skin irritation.[5] Halogenated hydrocarbons can defat the skin, leading to dryness, sensitivity, and potential dermatitis.[5] Entry through wounds or abrasions may lead to systemic effects.[5]
- **Eye Irritation:** Direct contact is expected to cause serious eye irritation.[5]
- **Respiratory Irritation:** Inhalation of vapors or mists may cause irritation to the respiratory tract.[5] While not classified as "harmful by inhalation" due to a lack of specific data, long-term exposure to respiratory irritants can lead to airway disease.[5]
- **Ingestion:** While not considered highly toxic upon ingestion, it may be damaging to health, especially for individuals with pre-existing organ damage.[5]

Physicochemical Data Summary

The following table consolidates key quantitative data for **1-Bromo-8-fluorooctane**, providing a quick reference for experimental planning and safety assessment.

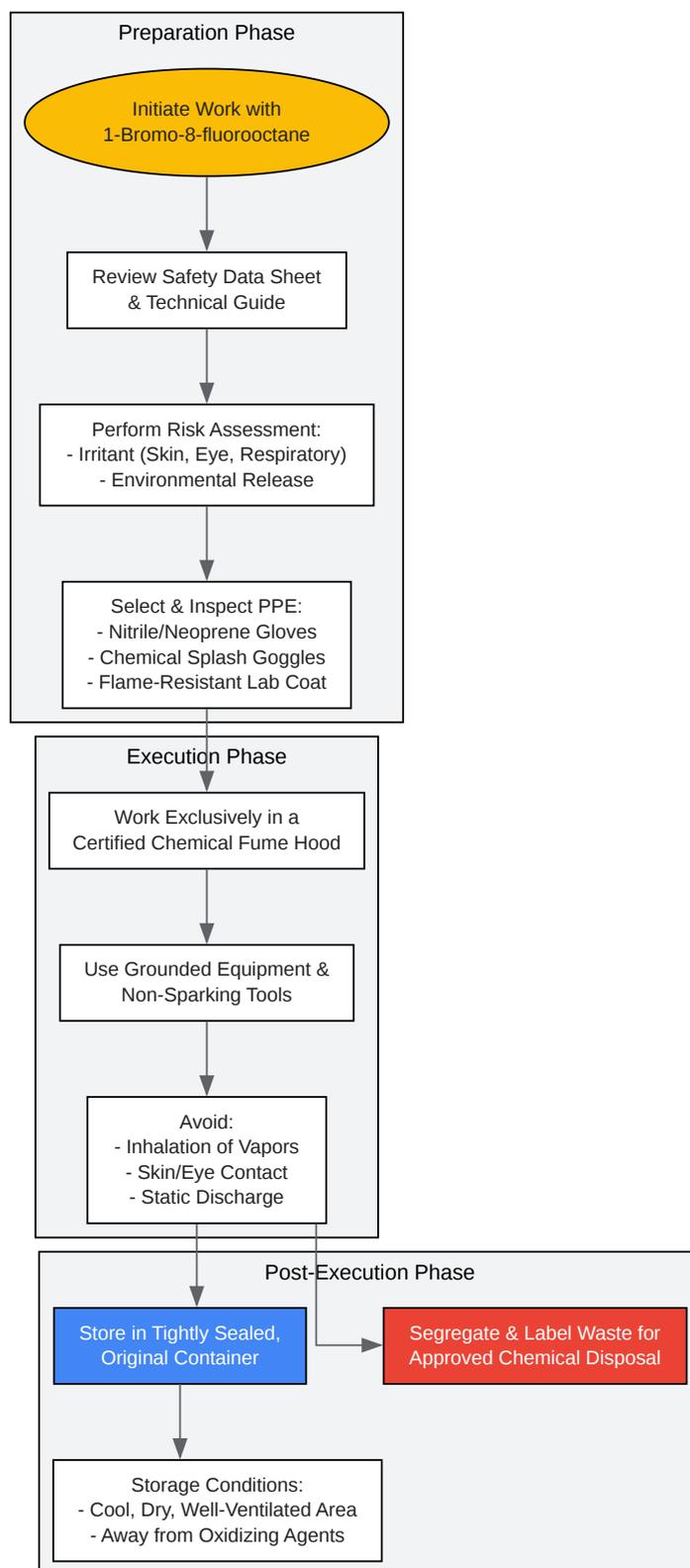
Property	Value	Source(s)
CAS Number	593-12-4	[1][6][7]
Molecular Formula	C ₈ H ₁₆ BrF	[6][7]
Molecular Weight	211.11 g/mol	[6][7]
Appearance	Colorless transparent liquid	[1]
Boiling Point	224.2°C at 760 mmHg	[7][8]
Density	1.178 g/cm ³	[7][8]
Flash Point	92.3°C	[7][8]
Solubility	Insoluble in water; soluble in organic solvents like alcohols and ethers.	[5][9]

Section 2: The Core Protocol for Safe Handling and Storage

A self-validating safety protocol is one where checks and protective measures are integrated into the workflow itself. The following methodology is designed to minimize exposure and mitigate risk at every step.

Workflow for Risk Assessment and Safe Handling

The following diagram outlines the mandatory decision-making and action process for any researcher intending to work with **1-Bromo-8-fluorooctane**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for safe handling of **1-Bromo-8-fluorooctane**.

Step-by-Step Handling Methodology

- Pre-Experiment Preparation:
 - Verify that a chemical fume hood is certified and operational.
 - Ensure an emergency eyewash station and safety shower are accessible and have been recently tested.[\[10\]](#)
 - Assemble all necessary glassware, reagents, and spill containment materials before handling the compound to minimize movement.[\[10\]](#)
- Personal Protective Equipment (PPE) - The Non-Negotiable Barrier:
 - Eye Protection: Wear chemical splash goggles that conform to ANSI Z87.1 standards.[\[11\]](#) When there is a significant risk of splashing, a face shield must be worn in addition to goggles.[\[10\]](#)[\[11\]](#)
 - Hand Protection: Wear chemical-resistant gloves (e.g., Nitrile or Neoprene).[\[10\]](#) Inspect gloves for any signs of degradation or puncture before each use.[\[12\]](#)[\[13\]](#) Do not use latex gloves for chemical protection.[\[10\]](#) After use, remove gloves using the proper technique to avoid contaminating your skin and wash hands thoroughly.[\[5\]](#)
 - Body Protection: A flame-resistant laboratory coat is required.[\[11\]](#) For transfers of larger volumes, a chemical-resistant apron worn over the lab coat is recommended.[\[10\]](#) Closed-toe shoes are mandatory; open-toed shoes or sandals are strictly prohibited.[\[11\]](#)
- Chemical Handling:
 - Conduct all manipulations, including transfers and reaction setups, inside a chemical fume hood to prevent inhalation of vapors.[\[10\]](#)
 - Avoid all personal contact with the chemical.[\[5\]](#)
 - Use measures to prevent the buildup of electrostatic charge and keep the compound away from ignition sources like heat, sparks, and open flames.[\[12\]](#)[\[14\]](#)

Storage Requirements

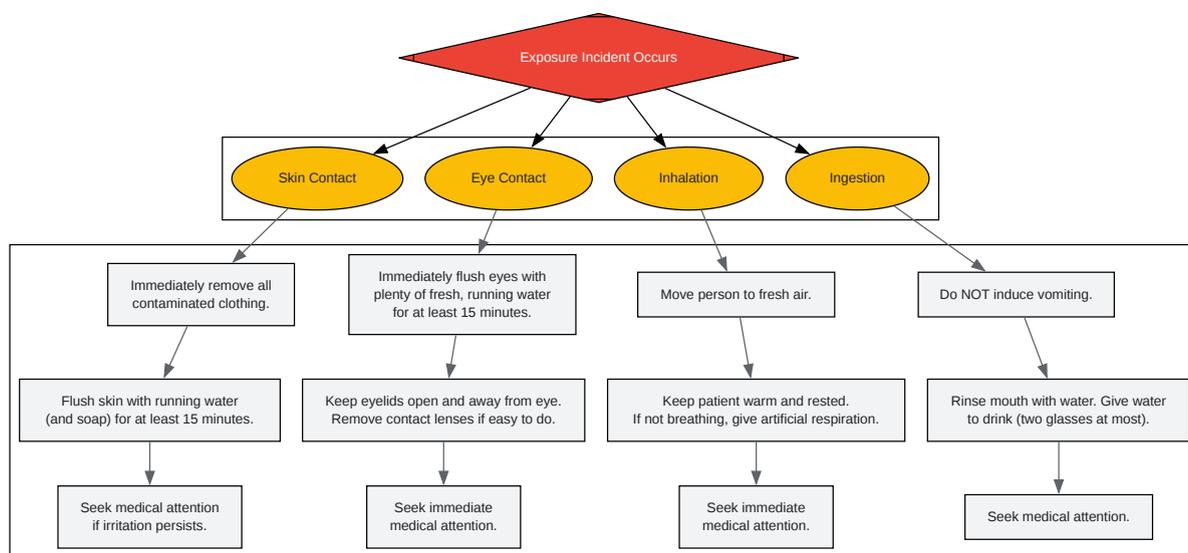
Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Store in the original, tightly sealed container.[5]
- Keep in a cool, dry, and well-ventilated area.[5][15]
- Store away from incompatible materials, particularly strong oxidizing agents (e.g., nitrates, peroxides) and foodstuff containers.[5][15]
- Protect containers from physical damage and inspect them regularly for leaks.[5]

Section 3: Emergency Procedures - A Framework for Rapid Response

In the event of an exposure or spill, a clear, pre-rehearsed plan is essential.

Emergency Response Workflow for Exposure Incidents



[Click to download full resolution via product page](#)

Caption: Decision and action flowchart for exposure incidents.

First-Aid Measures: Detailed Protocols

- In Case of Skin Contact: Immediately remove all contaminated clothing, including footwear. [5] Flush the affected skin and hair with copious amounts of running water, using soap if available.[5] Seek medical attention if irritation develops or persists.

- In Case of Eye Contact: Wash out immediately with fresh running water for at least 15 minutes.[5] Ensure complete irrigation by keeping the eyelids apart and moving them occasionally.[5] If contact lenses are present, remove them if it is safe to do so.[16] Seek immediate medical attention.[17]
- If Inhaled: Move the affected person from the contaminated area to fresh air.[16] Lay the patient down and keep them warm and rested. If breathing is difficult or has stopped, provide artificial respiration.[12] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting.[12] If the person is conscious, rinse their mouth with water and then have them drink one or two glasses of water to dilute the substance.[16] Never give anything by mouth to an unconscious person.[12] Seek medical advice.

Spill and Leak Procedures

- Minor Spills (within a fume hood):
 - Ensure all ignition sources are removed.[5]
 - Wearing appropriate PPE, contain and absorb the spill using an inert material like vermiculite, sand, or a commercial solvent absorbent.[10]
 - Collect the absorbed material using non-sparking tools and place it into a suitable, sealed, and labeled container for hazardous waste disposal.[10]
 - Clean the spill area thoroughly.
- Major Spills (outside a fume hood):
 - Evacuate the area immediately and move upwind.[5]
 - Alert laboratory personnel and the institution's emergency response team.[5]
 - Prevent the spill from entering drains or waterways.[12][16]
 - Only trained personnel with appropriate protective equipment should attempt to clean up the spill.[10]

Section 4: Disposal, Reactivity, and Environmental Impact

- Disposal Considerations: This material must be disposed of as hazardous waste.[13] Do not mix with other waste.[16] All disposal practices must be in accordance with federal, state, and local regulations.[14][16] Offer surplus and non-recyclable solutions to a licensed disposal company.[14] Dispose of contaminated packaging as unused product.[14]
- Chemical Stability and Reactivity:
 - The product is considered stable under recommended storage conditions.[5]
 - Incompatible Materials: Avoid contact with strong oxidizing agents (e.g., nitrates, chlorine bleaches, pool chlorine) as ignition may result.[5] It may also be incompatible with alkali metals and finely divided metals.[18]
 - Hazardous Decomposition Products: Upon combustion, it may emit toxic and corrosive fumes, including carbon oxides (CO, CO₂), hydrogen bromide, and hydrogen fluoride.[5]
- Ecological Information:
 - Discharge into the environment must be avoided.[12][14] The material is considered harmful or toxic to aquatic organisms, potentially with long-lasting effects.[5][16] Do not let the product enter drains, surface water, or groundwater systems.[12][16]

Conclusion

1-Bromo-8-fluorooctane is a powerful tool in the arsenal of the modern synthetic chemist. Its strategic value in creating next-generation pharmaceuticals and materials is clear. However, its utility is intrinsically linked to the responsibility of handling it with the respect and caution it demands. By internalizing the principles and protocols outlined in this guide—from rigorous hazard assessment and consistent use of PPE to preparedness for emergency situations—researchers can harness the full potential of this versatile reagent while upholding the highest standards of laboratory safety and scientific integrity.

References

- The Role of **1-Bromo-8-fluorooctane** in Advanced Organic Synthesis. Google.

- 1-Bromoheptadecafluorooctane - Material Safety D
- Octane, 1-bromo-8-fluoro- | C8H16BrF | CID 11625. PubChem.
- **1-bromo-8-fluorooctane** | CAS#:593-12-4. Chemsrsc.
- The Essential Role of **1-Bromo-8-fluorooctane** in Chemical Synthesis. Google.
- Buy **1-Bromo-8-fluorooctane** from HANGZHOU LEAP CHEM CO., LTD. ECHEMI.
- SAFETY DATA SHEET (1-bromooctane). MilliporeSigma.
- 1-Bromo-8H-perfluorooctane | C8HBrF16 | CID 13231628. PubChem.
- 1-bromooctane - GHS Safety D
- 593-12-4, **1-Bromo-8-fluorooctane** Formula. ECHEMI.
- **1-Bromo-8-fluorooctane**: High Purity Organic Synthesis Intermedi
- 1-Bromoperfluorooctane - Safety D
- 1-Bromo Octane MATERIAL SAFETY D
- SAFETY DATA SHEET (1-Bromoperfluorohexane). Thermo Fisher Scientific.
- Le rôle essentiel du **1-Bromo-8-fluorooctane** dans la synthèse chimique. Google.
- SAFETY DATA SHEET (8-Bromo-1-octanol). Acros Organics.
- 1-Bromo Octane MATERIAL SAFETY D
- Personal Protective Equipment in Chemistry. Dartmouth Environmental Health and Safety.
- **1-Bromo-8-fluorooctane** - Solubility. Solubility of Things.
- Personal protective equipment for handling 11-Bromo-1-undecene. Benchchem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. nbinno.com [nbinno.com]
2. nbinno.com [nbinno.com]
3. nbinno.com [nbinno.com]
4. nbinno.com [nbinno.com]
5. datasheets.scbt.com [datasheets.scbt.com]
6. Octane, 1-bromo-8-fluoro- | C8H16BrF | CID 11625 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. 1-bromo-8-fluorooctane | CAS#:593-12-4 | Chemsrsc [chemsrc.com]

- 8. echemi.com [echemi.com]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. WERCS Studio - Application Error [assets.thermofisher.com]
- 14. pallavchemicals.com [pallavchemicals.com]
- 15. echemi.com [echemi.com]
- 16. sigmaaldrich.cn [sigmaaldrich.cn]
- 17. fishersci.com [fishersci.com]
- 18. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [Introduction: The Strategic Utility of a Bifunctional Reagent]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596034#safety-handling-and-msds-for-1-bromo-8-fluorooctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com